Application Notes & Protocols: Experimental Setup for Reactions Involving 4-(3-Aminopropoxy)benzamide

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Compound of Interest

Compound Name:	*4-(3-Aminopropoxy)benzamide*
CAS No.:	*1018600-42-4*
Cat. No.:	*B1497706*

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Introduction: The Versatility of a Bifunctional Linker

4-(3-Aminopropoxy)benzamide is a versatile chemical intermediate distinguished by its unique bifunctional structure. It incorporates a stable benzamide core, a flexible propoxy linker, and a reactive primary amine.[1] This combination makes it a valuable building block in medicinal chemistry and material science. The benzamide moiety provides a rigid scaffold that can participate in hydrogen bonding and other binding interactions, while the terminal primary amine offers a reactive handle for a wide array of chemical transformations.[1] This guide provides a detailed exploration of the experimental considerations, core reactions, and step-by-step protocols for effectively utilizing **4-(3-Aminopropoxy)benzamide** in a research setting.

Physicochemical Properties & Handling

A thorough understanding of the compound's properties is critical for experimental design.

Table 1: Physicochemical Properties of **4-(3-Aminopropoxy)benzamide**

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Property	Value	Source
Molecular Formula	$C_{10}H_{14}N_2O_2$	[1]
Molecular Weight	194.23 g/mol	[1]
CAS Number	1018600-42-4	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	5	[1]
Topological Polar Surface Area	78.3 Å²	[1]
Appearance	Typically an off-white to white solid	[2]

Safety & Handling Precautions

As a benzamide derivative containing a primary amine, **4-(3-Aminopropoxy)benzamide** requires careful handling. While a specific Safety Data Sheet (SDS) for this exact compound must be consulted, general precautions for related aminobenzamides should be followed.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.[3][4]
- Respiratory Protection: Handle the solid powder in a well-ventilated area or a fume hood to avoid inhalation of dust.[5] If significant dust is generated, use a NIOSH-approved respirator.
- Skin and Eye Contact: The compound may cause skin and serious eye irritation.[3][6] In case of contact, flush the affected area with copious amounts of water and seek medical attention.[4]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[3][5]
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.[4]

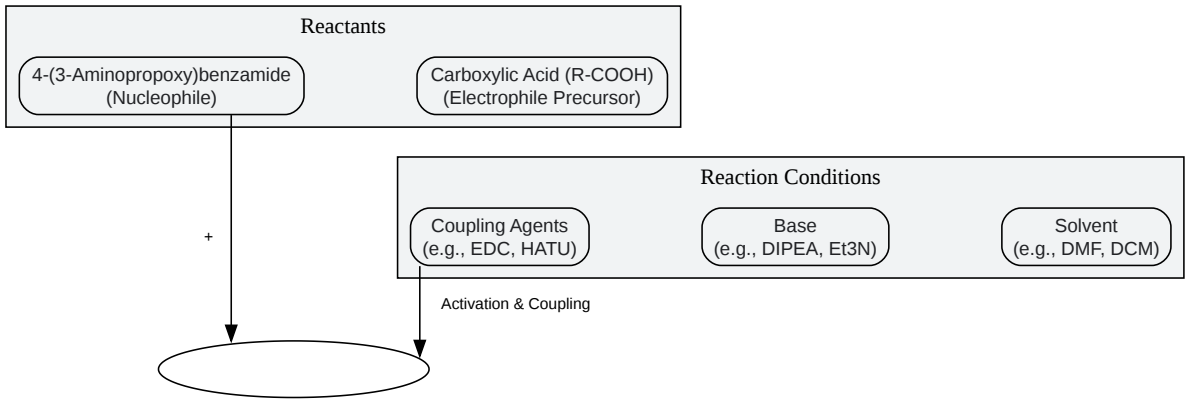
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Core Reactivity and Applications

The reactivity of **4-(3-Aminopropoxy)benzamide** is dominated by its terminal primary amine, which readily acts as a nucleophile. The most common and synthetically valuable reaction is amide bond formation.

Primary Application: Amide Bond Formation

The primary amine provides a nucleophilic site for reaction with activated carboxylic acids or acyl halides to form a new, stable amide bond. This is one of the most frequently used reactions in drug discovery for linking molecular fragments.[7]



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Caption: General schematic for amide bond formation.

Detailed Experimental Protocol: EDC/HOBt Mediated Amide Coupling

This protocol details the coupling of a generic carboxylic acid to **4-(3-Aminopropoxy)benzamide** using 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) as

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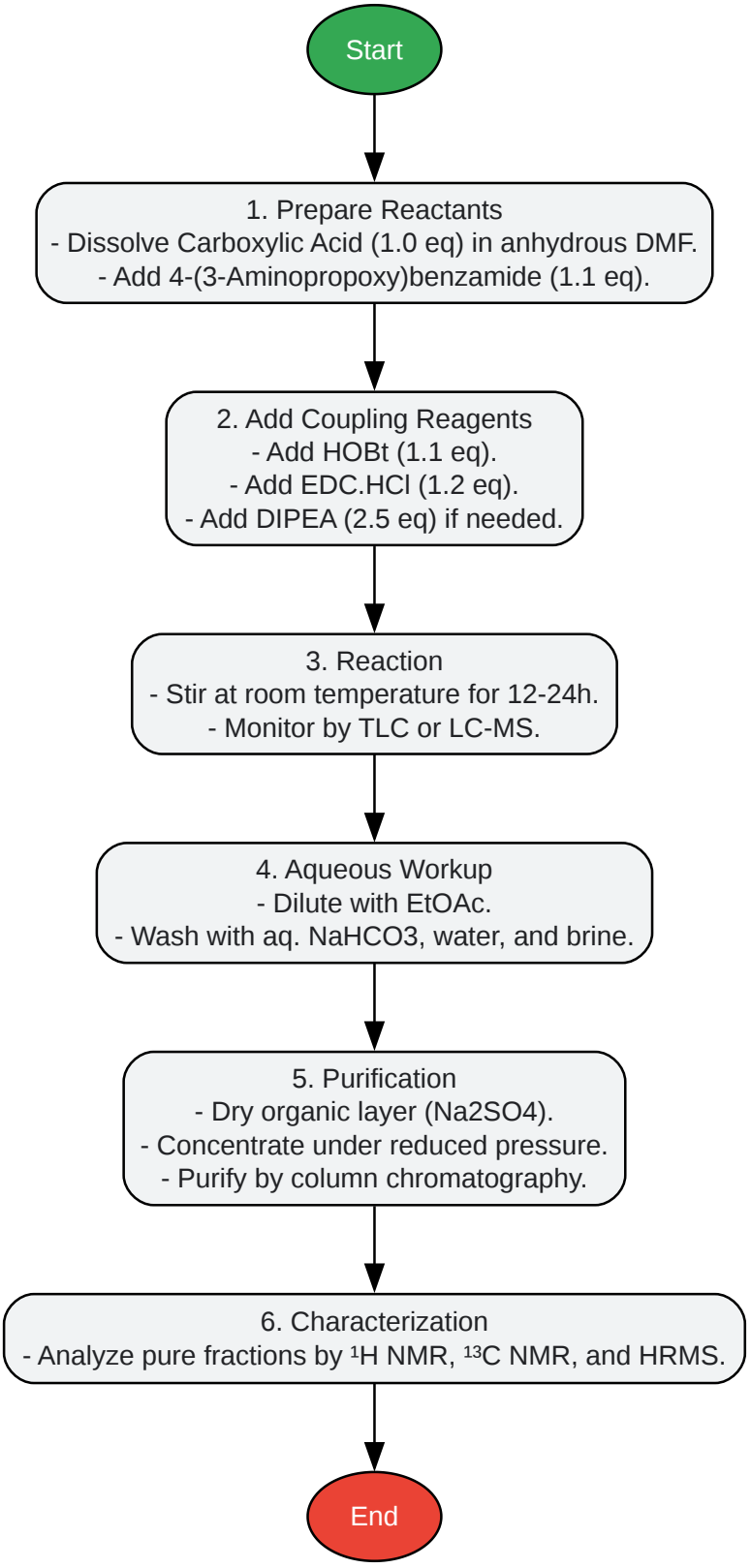
the coupling agent and Hydroxybenzotriazole (HOBt) as an additive to improve efficiency and minimize side reactions.

Rationale for Reagent Selection

- EDC (Carbodiimide): This is a water-soluble carbodiimide that activates the carboxylic acid by forming a highly reactive O-acylisourea intermediate. This intermediate is then susceptible to nucleophilic attack by the primary amine.[7]
- HOBt (Additive): In the presence of HOBt, the O-acylisourea intermediate is rapidly converted to an HOBt-ester. This new intermediate is still highly reactive towards amines but is less prone to side reactions like racemization (for chiral acids) and the formation of stable N-acylurea byproducts.[7]
- Solvent (DMF or DCM): Anhydrous aprotic solvents like N,N-Dimethylformamide (DMF) or Dichloromethane (DCM) are typically used as they effectively dissolve the reactants and do not interfere with the reaction.
- Base (DIPEA): A non-nucleophilic base like N,N-Diisopropylethylamine (DIPEA) may be included to neutralize any hydrochloride salts present (e.g., if using EDC hydrochloride) and to ensure the amine nucleophile remains deprotonated and reactive.

Workflow Diagram

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Caption: Step-by-step workflow for amide coupling.

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Step-by-Step Methodology

- Preparation: To a clean, dry round-bottom flask equipped with a magnetic stir bar, add the carboxylic acid (1.0 equivalent).
- Dissolution: Dissolve the acid in anhydrous DMF (or DCM) to a concentration of approximately 0.1 M.
- Addition of Amine: Add **4-(3-Aminopropoxy)benzamide** (1.0-1.2 equivalents) to the solution and stir until fully dissolved.
- Addition of Coupling Reagents: To the stirred solution, add HOBt (1.1 equivalents) followed by EDC hydrochloride (1.2 equivalents). If the carboxylic acid or amine salt is used, or if EDC hydrochloride is the reagent, add DIPEA (2.0-3.0 equivalents).[7]
- Reaction: Seal the flask under an inert atmosphere (e.g., nitrogen or argon) and allow the mixture to stir at room temperature.
- Monitoring: Monitor the reaction progress periodically using Thin Layer Chromatography (TLC) or LC-MS. A typical mobile phase for TLC could be 5-10% Methanol in Dichloromethane. The disappearance of the limiting starting material indicates reaction completion, which typically occurs within 12-24 hours.[7]
- Workup:
  - Once the reaction is complete, dilute the mixture with a larger volume of an organic solvent like Ethyl Acetate (EtOAc).
  - Transfer the solution to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate ($NaHCO_3$) solution, water, and finally, brine.
  - Separate the organic layer.
- Purification:
  - Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure.

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- The resulting crude residue can be purified by flash column chromatography on silica gel, typically using a gradient elution of methanol in dichloromethane or ethyl acetate in hexanes to isolate the pure amide product.

- Characterization: Confirm the identity and purity of the final product using standard analytical techniques such as ^{1}H NMR, ^{13}C NMR, and High-Resolution Mass Spectrometry (HRMS).

Troubleshooting Common Issues

Table 2: Troubleshooting Guide for Amide Coupling Reactions

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Issue	Potential Cause(s)	Suggested Solution(s)
Low or No Product Formation	1. Inactive coupling reagents (degraded by moisture).2. Insufficient reaction time.3. Sterically hindered reactants.	1. Use fresh, high-purity coupling reagents. Ensure all glassware and solvents are anhydrous.2. Allow the reaction to proceed for a longer duration (up to 48h).3. Consider switching to a more powerful coupling agent like HATU or HBTU. Gentle heating (40-50 °C) may also be beneficial.[8]
N-acylurea Byproduct Formation	The O-acylisourea intermediate rearranges before reacting with the amine. This is more common when HOBt is omitted.	Ensure HOBt (or a similar additive like OxymaPure) is added before or concurrently with EDC.
Starting Material Remains	1. Stoichiometry is incorrect.2. One of the reactants is impure.	1. Carefully check the mass and molar calculations. Using a slight excess (1.1-1.2 eq) of the non-limiting reagent can help drive the reaction to completion.2. Confirm the purity of starting materials via NMR or LC-MS before starting the reaction.

Conclusion

4-(3-Aminopropoxy)benzamide is a highly valuable synthetic intermediate due to its dual functionality. The protocols and guidelines presented here, particularly for amide bond formation, provide a robust framework for researchers to successfully incorporate this molecule into their synthetic strategies. By understanding the causality behind reagent choice and potential pitfalls, scientists can efficiently generate novel derivatives for applications in drug discovery and beyond.

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